Technical Monograph: 5-[(2-Chlorophenyl)methyl]-1,3-oxazolidin-2-one

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Compound of Interest

Compound Name:	*5-[(2-chlorophenyl)methyl]-1,3-oxazolidin-2-one*
CAS No.:	*62825-88-1*
Cat. No.:	*B1658991*

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Executive Summary

5-[(2-chlorophenyl)methyl]-1,3-oxazolidin-2-one (also known as 5-(2-chlorobenzyl)-2-oxazolidinone) represents a significant pharmacophore in the class of heterocyclic central skeletal muscle relaxants. Structurally distinct from the 5-aminomethyl-2-oxazolidinone class (e.g., Linezolid), this 5-benzyl derivative belongs to a lineage of compounds investigated for their ability to inhibit polysynaptic reflexes in the spinal cord.

This guide provides a comprehensive technical analysis of the compound's chemical architecture, synthetic methodologies, and pharmacological profile. It serves as a critical reference for medicinal chemists exploring the 2-oxazolidinone scaffold for neuroactive or antimicrobial applications.

Chemical Architecture & Properties[1][2]

The compound is characterized by a 1,3-oxazolidin-2-one ring substituted at the C5 position with a (2-chlorophenyl)methyl group. This specific substitution pattern imparts unique steric and electronic properties essential for its biological activity.

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Physicochemical Data[3][4]

Property	Value / Description
IUPAC Name	5-[(2-chlorophenyl)methyl]-1,3-oxazolidin-2-one
Common Synonyms	5-(2-chlorobenzyl)-2-oxazolidinone; 5-(o-chlorobenzyl)-2-oxazolidone
Molecular Formula	$C_{10}H_{10}ClNO_2$
Molecular Weight	211.64 g/mol
Core Scaffold	1,3-Oxazolidin-2-one (Carbamate cyclic ester)
Chirality	C5 is a stereogenic center (exists as R and S enantiomers)
Lipophilicity (LogP)	~1.8 - 2.2 (Estimated)
H-Bond Donors/Acceptors	1 Donor (NH), 2 Acceptors (C=O, Ring O)

Structural Analysis

- The Oxazolidinone Core: The rigid 5-membered ring acts as a bioisostere for the acyclic carbamate moiety found in older muscle relaxants like Chlorphenesin carbamate or Methocarbamol. This rigidity reduces conformational entropy, potentially increasing binding affinity to the target site.
- The 2-Chlorobenzyl Substituent: The ortho-chloro substitution on the benzyl ring serves two critical functions:
  - Lipophilicity: It enhances membrane permeability, facilitating blood-brain barrier (BBB) penetration, which is crucial for central nervous system (CNS) activity.
  - Metabolic Stability: The halogen blocks metabolic oxidation at the susceptible ortho position and electronically deactivates the ring, potentially prolonging the half-life compared to the unsubstituted benzyl analog.

Synthetic Pathways[2][3]

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The synthesis of **5-[(2-chlorophenyl)methyl]-1,3-oxazolidin-2-one** can be approached via two primary methodologies: the Amino Alcohol Cyclization (traditional) and the Epoxide Opening (industrial/convergent).

Pathway A: Cyclization of Amino Alcohols

This route offers high stereocontrol if the starting amino alcohol is chiral.

- Precursor Synthesis: Reaction of (2-chlorophenyl)acetaldehyde with nitromethane (Henry reaction) followed by reduction yields 1-amino-3-(2-chlorophenyl)propan-2-ol.
- Cyclization: The amino alcohol is treated with a carbonic acid derivative (e.g., Phosgene, Triphosgene, or Diethyl carbonate) in the presence of a base.
- Mechanism: The amino group attacks the carbonyl source to form a carbamate intermediate, which then undergoes intramolecular cyclization by displacing the leaving group from the alcohol oxygen.

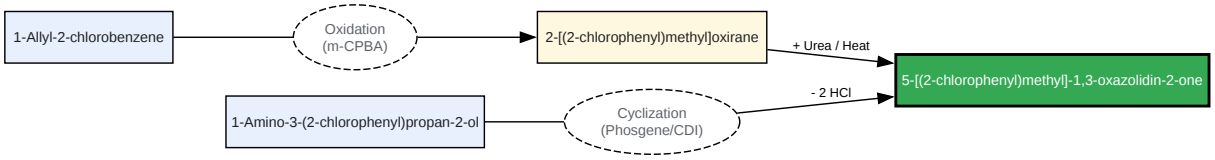
Pathway B: Epoxide Opening (Convergent)

This method, highlighted in early pharmacological studies (e.g., Heterocycles, 1977), utilizes allylbenzene derivatives.

- Epoxidation: 1-Allyl-2-chlorobenzene is oxidized (using m-CPBA or peracetic acid) to form 2-[(2-chlorophenyl)methyl]oxirane.
- Ring Opening & Cyclization: The epoxide is reacted with urea or a carbamate (e.g., ethyl carbamate) at elevated temperatures (fusion or high-boiling solvent).
- Outcome: The nitrogen nucleophile opens the epoxide, and the resulting alkoxide back-attacks the carbonyl carbon to close the oxazolidinone ring.

Visualization of Synthesis

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Figure 1: Convergent synthetic pathways for the 5-substituted oxazolidinone scaffold.

Pharmacological Profile[2][4]

Mechanism of Action: Central Muscle Relaxation

Research into 5-benzyl-2-oxazolidinones indicates their primary pharmacological utility lies in skeletal muscle relaxation.

- Target: Polysynaptic reflex arcs in the spinal cord and subcortical centers.
- Effect: Unlike neuromuscular blockers (e.g., curare) that act at the motor endplate, these agents depress the central neural pathways that maintain muscle tone. This results in the relaxation of spastic muscles without significant impairment of voluntary motor function or consciousness.
- Comparison: The pharmacological profile mimics that of Mephenesin and Metaxalone, but the cyclic oxazolidinone structure often provides a longer duration of action and better oral bioavailability.

Structure-Activity Relationship (SAR)

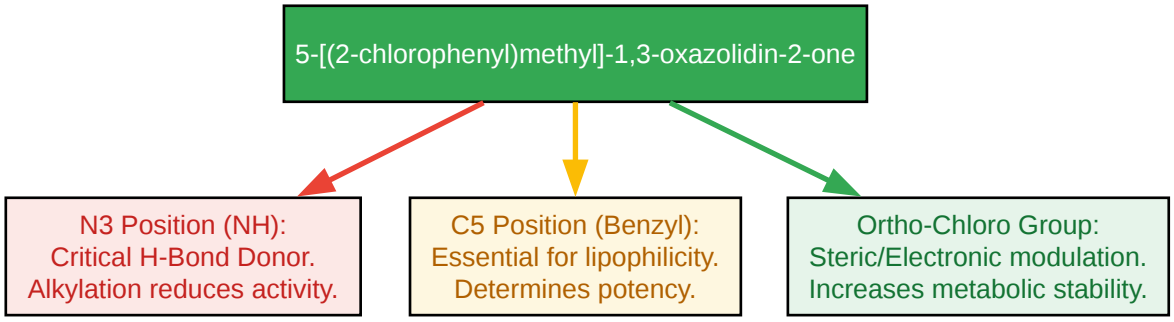
The efficacy of the **5-[(2-chlorophenyl)methyl]-1,3-oxazolidin-2-one** scaffold is governed by strict structural requirements:

- C5 Substitution: The benzyl group at position 5 is critical. Moving this group to position 4 significantly alters the pharmacological profile (often leading to inactive or psychotropic compounds).

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- Ortho-Chlorine: The halogen at the ortho position of the phenyl ring enhances potency compared to the unsubstituted or para-substituted analogs. This is likely due to a specific steric fit within the hydrophobic pocket of the target receptor or enzyme.
- N3 Unsubstitution: The nitrogen atom (N3) must generally remain unsubstituted (N-H) for maximal activity. N-alkylation (e.g., N-methyl) often reduces potency, suggesting the N-H moiety acts as a critical hydrogen bond donor.

SAR Visualization



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Figure 2: Structure-Activity Relationship (SAR) highlighting critical pharmacophores.

Analytical Characterization

For researchers synthesizing or identifying this compound, the following spectral data are diagnostic.

Infrared Spectroscopy (IR)

- Carbonyl (C=O): Strong, sharp band at 1740–1760 cm^{-1} (characteristic of the cyclic carbamate).
- Amine (N-H): Broad band at 3200–3350 cm^{-1}.
- Aromatic (C-H): Weak bands > 3000 cm^{-1}.

Nuclear Magnetic Resonance (^{1}H-NMR)

- Solvent: DMSO-d_6 or $CDCl_3$.

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- Ring Protons (C4-H_2): Two distinct signals (diastereotopic protons) appearing as a doublet of doublets (dd) or multiplets in the 3.0–3.6 ppm range.
- Ring Proton (C5-H): A multiplet at 4.6–4.9 ppm, shifted downfield due to the adjacent oxygen and benzyl group.
- Benzyl Protons (CH_2): A doublet or multiplet at 2.8–3.1 ppm.
- Aromatic Protons: A characteristic 4-proton pattern for ortho-substituted benzene at 7.1–7.5 ppm.
- Amine Proton (NH): A broad singlet at 6.0–7.5 ppm (exchangeable with D_2O).

References

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